

An In-depth Technical Guide to Amine-Reactive Chemical Probes in Quantitative Proteomics

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)sulphonylpyridine
dihydrochloride

CAS No.: 947662-84-2

Cat. No.: B2599891

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A Note to Our Valued Research Community:

Our commitment as a leading resource for scientific and technical information is to provide accurate, validated, and actionable knowledge. In response to a query regarding the applications of "2-(2-Aminoethyl)sulphonylpyridine" in proteomics, we conducted a comprehensive search of the current scientific literature and major chemical and proteomics databases. Our extensive investigation did not yield any evidence of this specific compound being utilized as a reagent in the field of proteomics.

It is possible that the name is a novel, not-yet-published designation, a synonym not widely indexed, or a misnomer for an existing class of reagents. The structural components suggested by the name—an aminoethyl group for targeting primary amines and a sulfonylpyridine moiety—hint at an intended use in chemical labeling of proteins or peptides.

Therefore, to address the underlying interest in amine-reactive labeling strategies for quantitative proteomics, we have prepared this in-depth technical guide. This guide focuses on the well-established and widely used classes of amine-reactive chemical probes that are

fundamental to modern proteomics research. We believe this information will be of significant value to researchers, scientists, and drug development professionals working in this dynamic field.

An In-depth Technical Guide: Amine-Reactive Isobaric Labeling Reagents for Quantitative Proteomics

Audience: Researchers, scientists, and drug development professionals.

Introduction: The Power of Chemical Labeling in Proteomics

Mass spectrometry (MS)-based proteomics has become an indispensable tool for the large-scale identification and quantification of proteins in complex biological samples.^[1] Quantitative proteomics, in particular, allows for the comparison of protein abundance between different samples, providing critical insights into cellular processes, disease mechanisms, and the effects of therapeutic interventions.

Among the various quantitative strategies, chemical labeling with isobaric tags has emerged as a powerful and widely adopted approach.^{[1][2]} These methods involve the covalent attachment of isotopically labeled tags to peptides, enabling the simultaneous analysis of multiple samples (multiplexing) in a single MS run. This significantly enhances throughput and reduces experimental variability.^[3]

This guide provides a detailed overview of the principles, methodologies, and applications of amine-reactive isobaric labeling reagents, the cornerstone of many quantitative proteomics workflows.

The Chemistry of Amine-Reactive Labeling

The most common targets for chemical labeling in proteomics are the primary amines found at the N-terminus of all peptides and on the side chain of lysine residues. These groups are readily accessible and nucleophilic, making them ideal for covalent modification under physiological conditions.

The majority of amine-reactive labeling reagents employ an N-hydroxysuccinimide (NHS) ester functional group.^{[1][4]} This group reacts with primary amines via nucleophilic acyl substitution to form a stable amide bond, covalently linking the isobaric tag to the peptide.^[4] The reaction is typically carried out in a slightly basic buffer (pH 7.5-9.0) to ensure that the amine groups are deprotonated and thus maximally reactive.^[5]

Other amine-reactive functionalities include isothiocyanates and sulfonyl chlorides, though NHS esters are the most prevalent in modern proteomics due to the high stability of the resulting amide bond.^{[5][6]}

The Principle of Isobaric Labeling

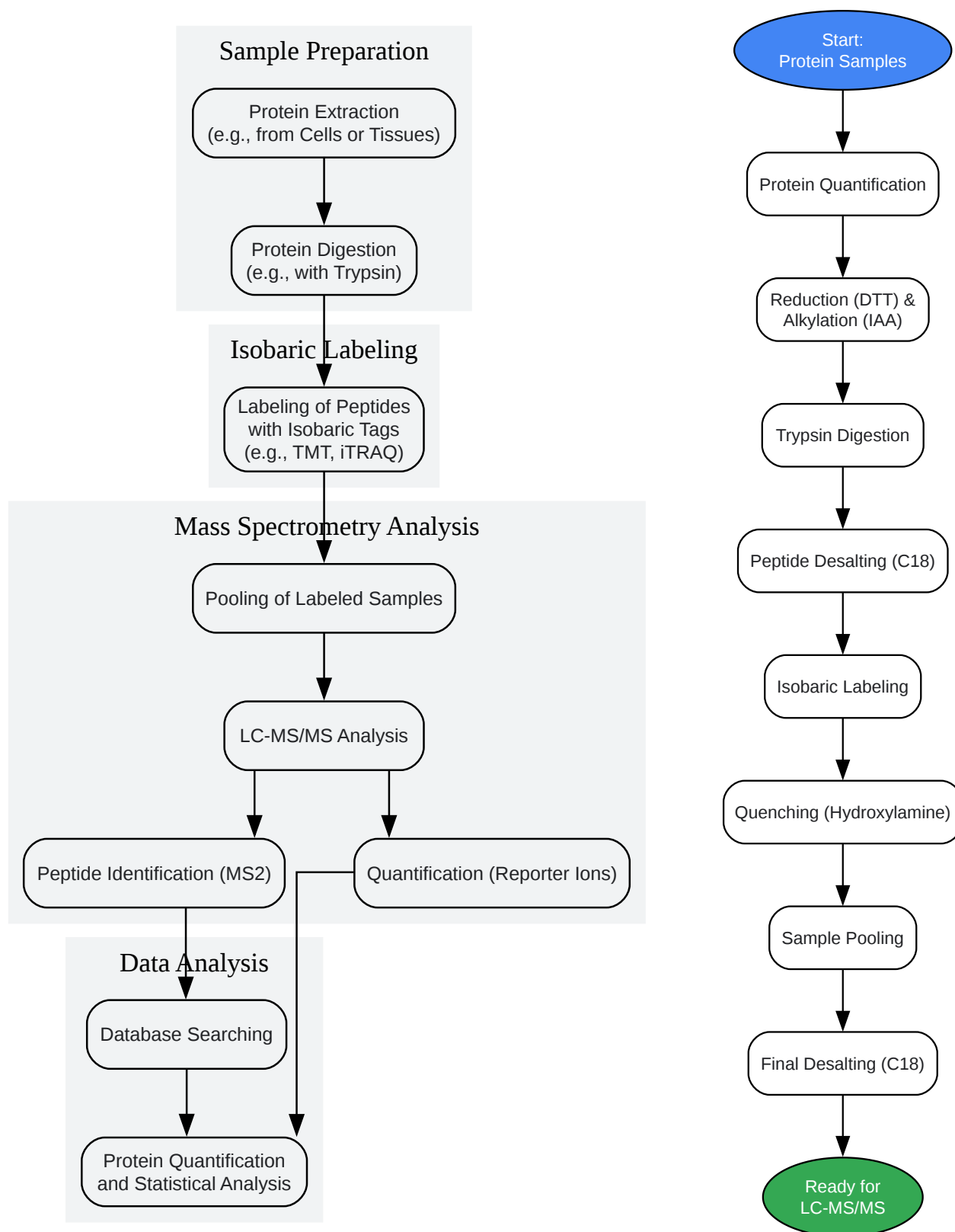
Isobaric labeling reagents are a class of chemical tags that are identical in mass, allowing peptides labeled with different tags to appear as a single peak in the initial mass spectrometry scan (MS1). This elegant design simplifies the MS1 spectrum and allows for the co-isolation and fragmentation of all labeled versions of a peptide simultaneously.

The key to their quantitative power lies in their structure, which consists of three main parts:

- A reactive group: Typically an NHS ester that targets primary amines.
- A mass reporter group: Isotopically labeled in a way that upon fragmentation, it generates a unique low-mass ion for each sample channel.
- A mass balance group: Also isotopically labeled, this group ensures that the total mass of the tag is identical across all channels.

During tandem mass spectrometry (MS/MS or MS2), the bond between the reporter and the balancer group is cleaved, releasing the reporter ions. The relative intensities of these reporter ions directly correspond to the relative abundance of the peptide (and thus the protein) in each of the original samples.

Below is a conceptual workflow for a typical isobaric labeling experiment.



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Caption: Step-by-step experimental workflow for isobaric labeling.

Conclusion and Future Perspectives

Amine-reactive isobaric labeling has revolutionized quantitative proteomics, enabling high-throughput and robust analysis of complex biological systems. The ability to compare multiple conditions simultaneously has been a significant driver of discoveries in basic research, biomarker identification, and drug development. While the hypothetical "2-(2-Aminoethyl)sulphonylpyridine" remains elusive, the principles of amine-reactive chemistry it implies are very much at the heart of modern proteomics. As new reagents with higher multiplexing capabilities and improved performance are developed, the depth and scale of proteomic investigations will continue to expand, shedding further light on the intricate molecular mechanisms that govern life.

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